

Application Note: Synthesis of 7H-Benzo[c]fluoren-7-one[1][2]

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Compound of Interest

Compound Name: 7H-benzo[c]fluoren-7-one

CAS No.: 6051-98-5

Cat. No.: B105084

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Abstract

7H-benzo[c]fluoren-7-one is a tetracyclic ketone featuring a naphthalene ring fused to the c-face of a fluorenone core. It serves as the structural scaffold for "indeno-fused" naphthopyrans, which exhibit superior fatigue resistance and faster switching speeds in photochromic lenses compared to standard naphthopyrans. This guide details two primary synthetic pathways: a robust Classical Acid-Mediated Cyclization (ideal for multi-gram scale) and a Palladium-Catalyzed Intramolecular Acylation (ideal for late-stage functionalization).

Retrosynthetic Analysis

The logical disconnection of the target molecule reveals the biaryl carboxylic acid precursor. The formation of the central five-membered ketone ring is the key strategic step.

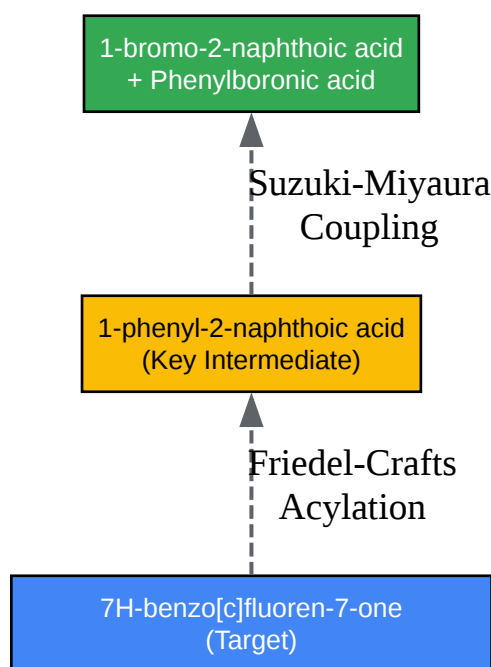


Figure 1: Retrosynthetic disconnection of 7H-benzo[c]fluoren-7-one.

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Figure 1: Strategic disconnection showing the construction of the biaryl backbone followed by ring closure.

Method A: Classical Acid-Mediated Cyclization (Standard Protocol)

Best for: Multi-gram synthesis, cost-efficiency, and robustness. Mechanism: Intramolecular Friedel-Crafts Acylation.

Precursor Synthesis: 1-phenyl-2-naphthoic acid

Before cyclization, the biaryl backbone must be constructed. The Suzuki-Miyaura coupling is the industry standard for this step.

- Reagents: 1-bromo-2-naphthoic acid (or ester), Phenylboronic acid, $\text{Pd}(\text{PPh}_3)_4$, Na_2CO_3 .
- Solvent: Toluene/Ethanol/Water (2:1:1).
- Conditions: Reflux (90°C) for 12–16 hours.

- Note: If the ester is used, a subsequent hydrolysis step (NaOH/MeOH) is required to generate the free acid.

Cyclization Protocol

This step utilizes Polyphosphoric Acid (PPA) as both solvent and catalyst. PPA is preferred over $\text{AlCl}_3/\text{SOCl}_2$ for its ability to effect "clean" cyclizations without requiring moisture-sensitive acid chlorides.

Materials:

- 1-phenyl-2-naphthoic acid (10.0 g, 40.3 mmol)
- Polyphosphoric Acid (PPA) (100 g, >83% phosphate content)
- Ice/Water mixture
- Ethyl Acetate (for extraction)

Step-by-Step Workflow:

- Preparation: Heat the PPA in a 250 mL round-bottom flask to 80°C to lower its viscosity. Mechanical stirring is highly recommended due to the high viscosity.
- Addition: Add 1-phenyl-2-naphthoic acid portion-wise to the stirring PPA. Ensure the solid is fully dispersed.
- Reaction: Increase temperature to 120°C–140°C. Stir for 2–4 hours.
 - Monitoring: The reaction mixture will turn deep red/orange. Monitor by TLC (checking for disappearance of the carboxylic acid).
- Quenching: Cool the mixture to ~60°C. Slowly pour the viscous syrup into 500 mL of crushed ice with vigorous stirring. The product will precipitate as a yellow-orange solid.
- Workup:
 - Allow the ice to melt and stir for 1 hour to hydrolyze any polyphosphate esters.

- Filter the solid. Wash copiously with water and then 5% NaHCO₃ solution (to remove unreacted acid).
- Alternative: If the solid is sticky, extract the aqueous quench mixture with Ethyl Acetate (3 x 100 mL), wash with brine, dry over MgSO₄, and concentrate.
- Purification: Recrystallize from Ethanol or Toluene.
- Yield: Typically 75–85%.
- Appearance: Yellow needles or powder.

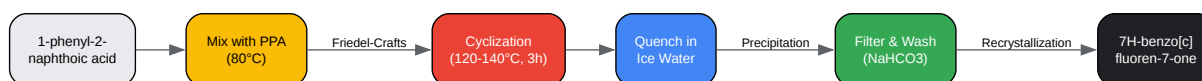


Figure 2: Workflow for Acid-Mediated Cyclization.

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Figure 2: Operational workflow for the PPA-mediated synthesis.

Method B: Palladium-Catalyzed Intramolecular Acylation (Modern Protocol)

Best for: Substrates with sensitive functional groups that cannot survive hot PPA, or for late-stage functionalization. Mechanism: Oxidative addition to C-X, followed by intramolecular C-H activation and reductive elimination.

Protocol:

- Substrate: Convert 1-phenyl-2-naphthoic acid to 1-phenyl-2-naphthoyl chloride (using oxalyl chloride/DMF).
- Catalyst System: Pd(OAc)₂ (5 mol%) + Ligand (e.g., PCy₃ or PPh₃).
- Base: K₂CO₃ or Cs₂CO₃ (2 equiv).

- Solvent: Toluene or Xylene (anhydrous).
- Conditions: Heat at 110°C–130°C for 12 hours under Argon.
- Advantage: This method avoids the harsh acidic conditions and can tolerate methoxy or ester groups on the rings.

Comparative Analysis of Methods

Feature	Method A: Acid-Mediated (PPA)	Method B: Pd-Catalyzed
Precursor	Carboxylic Acid	Acid Chloride / 2-Bromobenzaldehyde deriv.
Reagents	Polyphosphoric Acid	Pd(OAc) ₂ , Ligand, Base
Cost	Low	High
Scalability	High (kg scale possible)	Low to Medium (mg to g)
Tolerance	Low (Acid sensitive groups fail)	High (Tolerates esters, labile groups)
Yield	75–85%	60–80%

Characterization Data

The identity of the synthesized **7H-benzo[c]fluoren-7-one** must be validated using the following spectral markers:

- Physical State: Yellow crystalline solid.
- Melting Point: 158–160°C (Lit. value varies slightly by purity).
- ¹H NMR (CDCl₃, 400 MHz):
 - Look for the characteristic downfield shift of the protons adjacent to the carbonyl (positions 6 and 8).
 - Resonances typically appear in the aromatic region δ 7.3 – 8.5 ppm.

- Diagnostic: The proton at the "bay region" (position 1 or 12) may show distinct deshielding due to steric compression.
- IR Spectroscopy (KBr):
 - C=O Stretch: Strong band at 1705–1715 cm^{-1} (characteristic of a strained 5-membered ring ketone conjugated with aromatics).
- Mass Spectrometry (EI/ESI):
 - Molecular Ion $[\text{M}]^+$: m/z 230.1.

Safety & Handling

- Polyphosphoric Acid (PPA): Highly viscous and corrosive. Causes severe burns. Reacts exothermically with water. Always wear heavy-duty gloves and a face shield when quenching PPA reactions.
- Palladium Catalysts: Heavy metal toxicity. Handle in a fume hood.
- **7H-benzo[c]fluoren-7-one**: Like many PAHs, it should be treated as a potential mutagen. Avoid inhalation of dust.

References

- Synthesis of Hydroxy-**7H-benzo[c]fluoren-7-ones**. Synlett, 2004(6), 1015–1018. (Describes the cyclization of related naphthoic acid precursors using PPA).
- Fluorenone Synthesis by Palladacycle-Catalyzed Sequential Reactions. Organic Letters, 2011, 13(9), 2402–2405. (Details Pd-catalyzed routes to fluorenones).
- Synthesis of 4,5,6,6a,6b,7,8,12b-octahydrobenzo[j]fluoranthene. Journal of the Chemical Society C, 1968, 1887-1890.^[1] (Classic reference for the synthesis of benzo[c]fluorenone derivatives).
- **7H-Benzo[c]fluoren-7-one** Product Data. TCI Chemicals. (Physical properties and CAS verification).

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Sources

- 1. A synthesis of 4,5,6,6a,6b,7,8,12b-octahydrobenzo[j]fluoranthene - Journal of the Chemical Society C: Organic (RSC Publishing) [pubs.rsc.org]
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